

3-Bromo-5-methyl-1,2,4-oxadiazole SMILES and InChIKey

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Compound of Interest

Compound Name: 3-Bromo-5-methyl-1,2,4-oxadiazole

Cat. No.: B578659

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Technical Guide: 3-Bromo-5-methyl-1,2,4-oxadiazole

For Researchers, Scientists, and Drug Development Professionals

Introduction

This document provides a concise technical overview of the chemical compound **3-Bromo-5-methyl-1,2,4-oxadiazole**, focusing on its chemical identifiers. Despite a comprehensive search for experimental data, detailed protocols, and biological pathway information, such details for this specific molecule are not readily available in the public domain. The broader class of oxadiazoles is known for a wide range of pharmacological activities, suggesting potential areas of investigation for this compound.^{[1][2][3][4][5][6][7][8][9]}

Chemical Identification

Accurate identification of a chemical compound is critical for all research and development activities. The standard identifiers for **3-Bromo-5-methyl-1,2,4-oxadiazole** are provided below.

Identifier	Value
SMILES	<chem>CC1=NC(=NO1)Br</chem> [10] [11] [12]
InChIKey	STAIGPZGPQPXIB-UHFFFAOYSA-N [10] [11] [12]

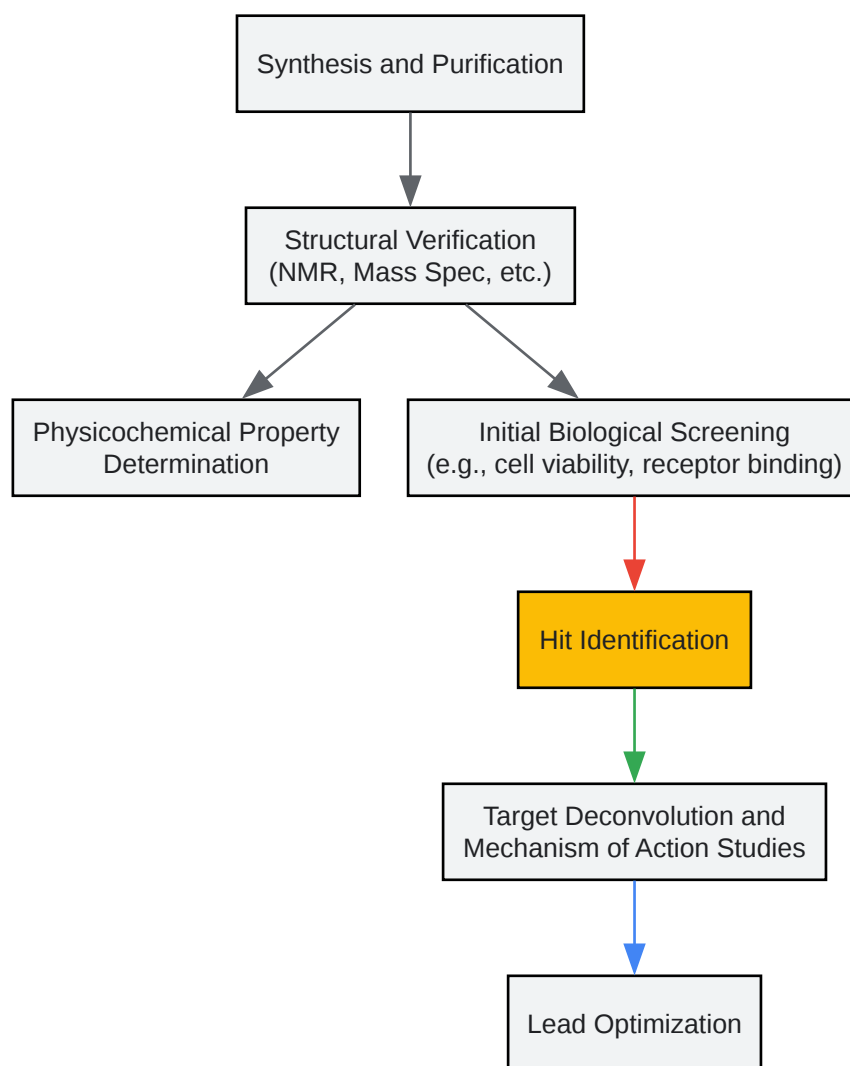
Synthesis and Experimental Data

A detailed, experimentally validated synthesis protocol for **3-Bromo-5-methyl-1,2,4-oxadiazole** is not described in the currently available scientific literature. While general methods for the synthesis of 1,2,4-oxadiazole derivatives are known, a specific procedure for this brominated and methylated variant has not been published.[\[4\]](#)[\[13\]](#)[\[14\]](#)

Similarly, no quantitative experimental data regarding the biological activity, physicochemical properties (beyond basic computed values), or involvement in signaling pathways for **3-Bromo-5-methyl-1,2,4-oxadiazole** has been found in the public domain.

Logical Relationship for Future Research

Given the absence of specific data for **3-Bromo-5-methyl-1,2,4-oxadiazole**, a logical workflow for its initial investigation is proposed. This workflow outlines the necessary steps to characterize the compound and explore its potential as a research tool or therapeutic agent.



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Caption: Proposed research workflow for the characterization and development of **3-Bromo-5-methyl-1,2,4-oxadiazole**.

Conclusion

3-Bromo-5-methyl-1,2,4-oxadiazole is a defined chemical entity with the SMILES identifier CC1=NC(=NO1)Br and InChIKey STAIGPZGPQPXIB-UHFFFAOYSA-N.[10][11][12] At present, there is a lack of published literature detailing its synthesis, experimental protocols, and biological activity. The provided workflow offers a strategic approach for researchers interested in exploring the properties and potential applications of this compound. Further investigation into this and related oxadiazole structures could yield valuable insights for drug discovery and development.

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References

- 1. Synthesis, Characterization and Biological Activity Studies of 1,3,4-Oxadiazole Analogs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. longdom.org [longdom.org]
- 4. Novel 1,2,4-Oxadiazole Derivatives in Drug Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Synthetic Approaches and Pharmacological Activity of 1,3,4-Oxadiazoles: A Review of the Literature from 2000–2012 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. ijpsjournal.com [ijpsjournal.com]
- 7. ajrconline.org [ajrconline.org]
- 8. researchgate.net [researchgate.net]
- 9. ijpsjournal.com [ijpsjournal.com]
- 10. 3-bromo-5-methyl-1,2,4-oxadiazole (1228427-07-3) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 11. 2-bromo-5-methyl-1,3,4-oxadiazole synthesis - chemicalbook [chemicalbook.com]
- 12. 3-Bromo-5-methyl-1,2,4-oxadiazole | C₃H₃BrN₂O | CID 51072234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. A Novel Protocol for the Synthesis of 1,2,4-Oxadiazoles Active against Trypanosomatids and Drug-Resistant Leukemia Cell Lines - PMC [pmc.ncbi.nlm.nih.gov]
- 14. soc.chim.it [soc.chim.it]
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